

N-Heptylformamide: A Technical Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: N-Heptylformamide

Cat. No.: B3054345

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Introduction

N-Heptylformamide is a chemical compound with the molecular formula C₈H₁₇NO.^[1] This guide provides a comprehensive overview of its health and safety information, intended for researchers, scientists, and professionals in drug development. The following sections detail the known hazards, safe handling procedures, and emergency response protocols associated with this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-Heptylformamide** is provided in the table below. This information is essential for understanding its behavior under various laboratory conditions.

Property	Value
Molecular Formula	C ₈ H ₁₇ NO
Molecular Weight	143.23 g/mol
CAS Number	59734-16-6
IUPAC Name	N-heptylformamide
Synonyms	Formamide, N-heptyl-; NSC-406065

Hazard Identification and Classification

N-Heptylformamide is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to irritation of the skin, eyes, and respiratory tract.^[1]

GHS Classification

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	2	!	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	!	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	!	Warning	H335: May cause respiratory irritation

Precautionary Statements

A comprehensive list of precautionary statements is provided by the ECHA C&L Inventory.^[1] Key recommendations include:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.

Safe Handling and Storage Workflow

Proper handling and storage are crucial to minimize the risks associated with **N-Heptylformamide**. The following diagram outlines a logical workflow for its safe management in a laboratory setting.

A logical workflow for the safe handling of **N-Heptylformamide**.

First Aid Measures

In the event of exposure to **N-Heptylformamide**, immediate and appropriate first aid is critical. The following diagram outlines the recommended procedures for different routes of exposure.

First aid measures for different exposure routes of **N-Heptylformamide**.

Experimental Protocols: Skin Irritation Assessment

Given that **N-Heptylformamide** is classified as a skin irritant, a relevant experimental protocol for its assessment is the OECD Test Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method. This in vitro test is a validated alternative to traditional animal testing for the identification of skin irritants.

Principle of the Test

The test chemical is applied topically to a three-dimensional Reconstructed Human Epidermis (RhE) model. This model consists of non-transformed, human-derived epidermal keratinocytes cultured to form a multi-layered, highly differentiated model of the human epidermis. The viability of the RhE tissue after exposure to the test chemical is measured and compared to a negative control. A reduction in tissue viability below a certain threshold indicates that the chemical is a skin irritant.

Methodology Outline

- Preparation of RhE Tissues: Commercially available RhE tissues are pre-incubated in a defined culture medium.

- **Application of the Test Chemical:** A small volume or weight of the undiluted test chemical is applied uniformly to the surface of the RhE tissue. For solid chemicals, the surface is moistened with a small amount of water or saline to ensure good contact.
- **Exposure Period:** The tissues are exposed to the test chemical for a defined period, typically 60 minutes.
- **Rinsing:** After the exposure period, the test chemical is carefully washed from the tissue surface with a buffered saline solution.
- **Post-Exposure Incubation:** The tissues are transferred to fresh culture medium and incubated for a further 42 hours.
- **Viability Assessment:** Cell viability is determined using the MTT assay. Tissues are incubated with MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), which is converted by mitochondrial dehydrogenases in viable cells to a blue formazan salt.
- **Extraction and Measurement:** The formazan salt is extracted from the tissues, and the optical density is measured spectrophotometrically.
- **Data Analysis:** The viability of the test chemical-treated tissues is expressed as a percentage of the negative control-treated tissues. A mean tissue viability of $\leq 50\%$ is used to classify the test chemical as a skin irritant.

Personal Protective Equipment (PPE)

When handling **N-Heptylformamide**, appropriate personal protective equipment is mandatory to prevent exposure.

- **Eye Protection:** Chemical safety goggles or a face shield.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** A lab coat, long pants, and closed-toe shoes.
- **Respiratory Protection:** In cases where ventilation is inadequate or there is a risk of aerosol formation, a NIOSH-approved respirator with an organic vapor cartridge should be used.

Fire-Fighting Measures

In the event of a fire involving **N-Heptylformamide**, the following measures should be taken:

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.
- **Specific Hazards:** Thermal decomposition may produce toxic fumes, including carbon monoxide, carbon dioxide, and nitrogen oxides.
- **Protective Equipment for Firefighters:** Wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

For spills of **N-Heptylformamide**:

- **Evacuate the Area:** Remove all personnel from the immediate vicinity of the spill.
- **Ensure Adequate Ventilation:** Work in a well-ventilated area, preferably in a chemical fume hood.
- **Contain the Spill:** Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill.
- **Collect the Spilled Material:** Carefully collect the absorbed material into a labeled, sealed container for disposal.
- **Clean the Area:** Decontaminate the spill area with a suitable cleaning agent.
- **Dispose of Waste:** Dispose of the collected waste in accordance with institutional and local regulations.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a formal safety data sheet (SDS) or professional safety training. Always consult the most up-to-date SDS for **N-Heptylformamide** and follow all institutional and regulatory safety guidelines when handling this chemical.

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References

- 1. N-Heptylformamide | C₈H₁₇NO | CID 347402 - PubChem [pubchem.ncbi.nlm.nih.gov]
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